

No Evidence of "A-130C" as a Biological or Chemical Compound Found

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: A-130C

Cat. No.: B1666379

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A comprehensive search of publicly available scientific and technical databases has yielded no information on a biological or chemical compound designated "**A-130C**." All search results containing this term refer to variants of the Lockheed C-130 Hercules aircraft, a military transport plane.

Extensive queries for "**A-130C**" in conjunction with terms such as "biological properties," "chemical properties," "pharmacology," "mechanism of action," "signaling pathway," "chemical structure," and "CAS number" did not return any relevant results for a chemical or biological substance. The consistent outcome of these searches points to "**A-130C**" as a likely misnomer for a scientific compound.

The search results predominantly feature information related to the C-130 Hercules aircraft and its various models. For instance, the designation "AC-130" refers to a gunship variant, where "A" signifies "Attack" and "C" signifies "Cargo".^[1]^[2] There are also references to modifications of the C-130, such as a C-130B being upgraded to a C-130C with improved radar systems.^[1]^[2]

Given the complete absence of "**A-130C**" in chemical, biological, or pharmaceutical literature, it is not possible to provide an in-depth technical guide as requested. The core requirements of data presentation, experimental protocols, and visualizations of signaling pathways cannot be fulfilled for a compound that does not appear to be documented in the scientific domain.

Therefore, we conclude that "**A-130C**" is not a recognized name for a biological or chemical entity. Researchers, scientists, and drug development professionals seeking information should

verify the name and designation of the compound of interest.

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References

- 1. quora.com [quora.com]
- 2. quora.com [quora.com]
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